

3,5-Dibromo-4-hydroxybenzaldehyde CAS number and chemical properties

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Compound of Interest

Compound Name:	3,5-Dibromo-4-hydroxybenzaldehyde
Cat. No.:	B181551

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An In-depth Technical Guide to **3,5-Dibromo-4-hydroxybenzaldehyde**

Introduction

3,5-Dibromo-4-hydroxybenzaldehyde is an organic compound with significant applications in the fields of pharmaceuticals, agrochemicals, and organic synthesis.^[1] Structurally, it is a benzaldehyde derivative substituted with two bromine atoms and a hydroxyl group on the aromatic ring.^[2] This unique combination of functional groups imparts specific chemical reactivity and biological activity, making it a valuable intermediate.^[2] It is known to be a marine antibiotic and has demonstrated antibacterial properties against both Gram-positive and Gram-negative bacteria.^[3] Furthermore, it serves as a crucial precursor for the synthesis of the antibacterial drug Trimethoprim (via 3,4,5-trimethoxybenzaldehyde) and the herbicide Bromoxynil.^[1]

Chemical and Physical Properties

The fundamental chemical and physical properties of **3,5-Dibromo-4-hydroxybenzaldehyde** are summarized below. These properties are critical for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
CAS Number	2973-77-5	[4][5]
Molecular Formula	C ₇ H ₄ Br ₂ O ₂	[5][6]
Molecular Weight	279.91 g/mol	[6]
IUPAC Name	3,5-dibromo-4-hydroxybenzaldehyde	[6]
Synonyms	4-Hydroxy-3,5-dibromobenzaldehyde, Bromoxynil aldehyde	[2]
Appearance	White to pink or pale brown crystalline powder or needles	[4][7][8][9]
Melting Point	181-185 °C	[3][10]
Boiling Point	273.3 ± 35.0 °C (Predicted)	[9][11]
Solubility	Soluble in organic solvents like 1,4-dioxane, DMF, n-octanol, n-pentanol, DMSO, and ethyl acetate.[12][13] Limited solubility in water.[12][13]	
pKa	4.72 ± 0.23 (Predicted)	[9][11]
SMILES	C1=C(C=C(C(=C1Br)O)Br)C=O	[6]
InChIKey	SXRHGLQCOLNZPT-UHFFFAOYSA-N	[6]

Spectral Data

- ¹H NMR Spectroscopy: Spectral data is available and can be accessed through chemical databases.[14]

- ^{13}C NMR Spectroscopy: Spectral data is available and can be accessed through chemical databases.[15]
- Mass Spectrometry: The mass spectrum shows characteristic peaks corresponding to the isotopic distribution of the two bromine atoms.[6][16] The top m/z peaks are observed at 279, 280, and 281.[6]
- Infrared (IR) Spectroscopy: The IR spectrum displays characteristic absorption bands for the hydroxyl, aldehyde, and aromatic C-H and C-Br bonds.[6][17]

Experimental Protocols

Synthesis of 3,5-Dibromo-4-hydroxybenzaldehyde from p-Cresol

A common industrial synthesis method involves the bromination of p-cresol.[1][18]

Materials:

- p-Cresol
- o-Dichlorobenzene (solvent)
- Bromine
- Water

Procedure:

- Nucleus Bromination (Low Temperature): A solution of p-cresol in o-dichlorobenzene is prepared. Bromine is added dropwise to this solution while maintaining the temperature between 20-42°C. This step selectively brominates the aromatic ring at the positions ortho to the hydroxyl group.[1][18]
- Side-Chain Bromination (High Temperature): Following the initial bromination, the reaction mixture is heated to a temperature of 145-168°C.[1] A second portion of bromine is then added dropwise. At this elevated temperature, the methyl group is brominated, forming a dibromomethyl group.[1][18]

- Hydrolysis: After the side-chain bromination is complete, water is added to the reaction mixture. The mixture is heated and stirred at approximately 100-120°C for 4-5 hours to hydrolyze the dibromomethyl group to an aldehyde group.[1][18]
- Isolation and Purification: The reaction mixture is cooled, allowing the product, **3,5-Dibromo-4-hydroxybenzaldehyde**, to crystallize.[18] The solid product is then collected by filtration, washed (e.g., with o-dichlorobenzene), and dried to yield the final product.[1][18] The HBr gas generated during the reaction can be recovered for reuse.[1]

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Caption: Synthesis workflow for **3,5-Dibromo-4-hydroxybenzaldehyde**.

Solubility Determination by Saturation Shake-Flask Method

This protocol is used to determine the equilibrium solubility of the compound in various solvents at different temperatures.[12][13]

Materials:

- **3,5-Dibromo-4-hydroxybenzaldehyde** (solute)
- Selected solvents (e.g., ethanol, water, DMSO, etc.)
- Thermostatic shaker
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system

Procedure:

- Sample Preparation: An excess amount of solid **3,5-Dibromo-4-hydroxybenzaldehyde** is added to a known volume of the chosen solvent in a sealed flask.
- Equilibration: The flasks are placed in a thermostatic shaker set to a constant temperature (e.g., 278.15 K). The mixture is agitated for a sufficient time to ensure equilibrium is reached (typically several hours).
- Phase Separation: After equilibration, agitation is stopped, and the flasks are left undisturbed at the constant temperature to allow the undissolved solid to settle.
- Sampling and Analysis: A sample of the clear supernatant is carefully withdrawn, filtered, and immediately diluted with a suitable solvent. The concentration of **3,5-Dibromo-4-hydroxybenzaldehyde** in the diluted sample is then quantified using a calibrated HPLC method.
- Data Collection: The experiment is repeated at various temperatures (e.g., in increments of 5 K up to 323.15 K) to determine the temperature dependence of solubility.

Safety and Handling

3,5-Dibromo-4-hydroxybenzaldehyde is classified as an irritant.^[6] It can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[6][19]}

Handling Precautions:

- Use with adequate ventilation and minimize dust generation.^[7]

- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and protective clothing.[7][20]
- In case of exposure, flush eyes or skin with plenty of water for at least 15 minutes and seek medical attention.[7][20]
- If inhaled, move to fresh air.[7]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][21]
- Keep away from incompatible substances such as strong oxidizing agents.[20]
- The compound is noted to be air-sensitive and should be stored under an inert atmosphere (e.g., Nitrogen).[21]

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Caption: Core attributes of **3,5-Dibromo-4-hydroxybenzaldehyde**.

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